Technical Guide: 1-Azaspiro[4.5]decan-8-amine Hydrochloride

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*1-Azaspiro[4.5]decan-8-amine hydrochloride*
CAS No.:	*1823898-56-1*
Cat. No.:	*B2757013*

Get Quote

CAS: 1823898-56-1 Formula: C

H

N

· xHCl Class: Spirocyclic Diamine / Pharmacophore Scaffold

Executive Summary

1-Azaspiro[4.5]decan-8-amine hydrochloride represents a critical class of "3D-rich" scaffolds designed to replace flat, aromatic linkers in medicinal chemistry. Characterized by a spiro-junction connecting a five-membered pyrrolidine ring and a six-membered cyclohexane ring, this molecule offers a high fraction of sp

hybridized carbons (Fsp

).

In drug development, this scaffold is primarily utilized to:

© 2026 BenchChem. All rights reserved.

- Improve Physicochemical Properties: Enhance solubility and metabolic stability by reducing lipophilicity (LogP) compared to planar analogs.
- Define Vector Geometry: Create rigid, non-linear exit vectors for substituents, crucial for accessing difficult binding pockets in targets like SHP2 phosphatases and GPCRs (e.g., Muscarinic M1/M4).
- Modulate Basicity: The spiro-amine system allows for precise tuning of pKa, influencing membrane permeability and target residence time.

Chemical Identity & Structural Analysis[1][2][3][4][5]

Structural Core

The molecule consists of a 1-azaspiro[4.5]decane core.[1][2][3][4] Unlike its isomer 8-azaspiro[4.5]decane (where the nitrogen is in the 6-membered ring), the 1-aza designation places the secondary amine nitrogen within the 5-membered pyrrolidine ring. The primary amine functionality is located at position 8 on the cyclohexane ring, typically serving as the attachment point for warheads or hinge-binding motifs.

Property	Value / Description
Molecular Weight (Free Base)	~154.25 g/mol
Geometry	Non-planar; Spiro-carbon at C5 locks the two rings perpendicular.
Stereochemistry	The 8-position allows for cis/trans isomerism relative to the N1-H vector.
H-Bond Donors	2 (Secondary amine N1, Primary amine N8)
Key Feature	Gem-disubstituent effect at C5 enhances ring stability.

Physicochemical Profile[9]

- Fsp

© 2026 BenchChem. All rights reserved.

Score: 1.0 (All carbons are sp

), maximizing "escape from flatland."

- Solubility: High aqueous solubility due to the hydrochloride salt form and aliphatic amine character.
- Basicity:
  - N1 (Pyrrolidine):[1] pKa ~10.5 (typical for cyclic secondary amines).
  - N8 (Cyclohexylamine): pKa ~10.6 (typical for primary aliphatic amines).
  - Note: The HCl salt form stabilizes these reactive centers, preventing oxidation and carbamate formation during storage.

Synthetic Methodology

The synthesis of 1-azaspiro[4.5]decan-8-amine generally requires the construction of the spiro-junction followed by functional group manipulation to install the exocyclic amine.

Retrosynthetic Analysis

The most robust route disconnects at the C8-N bond (via reductive amination) and the spiro-junction (via alkylation or radical cyclization).

Pathway:

- Spiro-Core Assembly: Cyclization of a functionalized cyclohexanone or radical cyclization of an N-haloamine.
- Ketone Formation: Generation of the 1-azaspiro[4.5]decan-8-one intermediate.
- Amination: Stereoselective reductive amination to yield the 8-amine.

Experimental Protocol: Representative Synthesis

Note: The following is a generalized high-fidelity protocol for this scaffold class.

© 2026 BenchChem. All rights reserved.

Step 1: Spiro-Cyclization (Formation of the Core)

Reagents: Cyclohexanone, Allylamine, Iodine, Sodium Bicarbonate.

- Imine Formation: Condense cyclohexanone with allylamine in toluene under reflux (Dean-Stark trap) to form the corresponding imine.
- Iodoaminocyclization: Treat the imine with I

  in CH

  Cl

  at 0°C. The iodine activates the alkene, triggering the 5-endo-trig cyclization of the nitrogen to form the pyrrolidine ring.
- Dehydroiodination: Treat the intermediate with DBU or KO^t^Bu to eliminate HI, yielding the unsaturated spiro-system, followed by hydrogenation (Pd/C, H

) to obtain the saturated 1-benzyl-1-azaspiro[4.5]decane (if benzyl amine was used) or protected equivalent.

Step 2: Functionalization to 8-Ketone

If the starting material was 1,4-cyclohexanedione monoethylene ketal, the ketal is hydrolyzed (HCl/THF) after spiro-ring formation to reveal the 1-azaspiro[4.5]decan-8-one.

Step 3: Reductive Amination (The 8-Amine Installation)

Reagents: Ammonium Acetate (NH

OAc), Sodium Cyanoborohydride (NaBH

CN), Methanol.

- Dissolve 1-azaspiro[4.5]decan-8-one (1.0 eq) in dry MeOH.
- Add NH

  OAc (10.0 eq) to generate the in situ iminium species. Stir at RT for 2 hours.

© 2026 BenchChem. All rights reserved.

- Cool to 0°C and slowly add NaBH

  CN (1.5 eq).

- Workup: Quench with aqueous NaHCO

  . Extract with DCM. The product is a mixture of cis/trans isomers.

- Salt Formation: Dissolve the free base in Et

  O and add 4M HCl in dioxane dropwise. The white precipitate is **1-azaspiro[4.5]decan-8-amine hydrochloride**.

Synthesis Visualization (DOT Diagram)



Click to download full resolution via product page

Caption: Step-wise synthetic workflow from ketal precursor to final amine salt.

Medicinal Chemistry Applications

SHP2 Inhibition

The 1-azaspiro[4.5]decane scaffold is structurally homologous to the 2-oxa-8-azaspiro[4.5]decane core found in clinical SHP2 inhibitors like TNO155.

- Mechanism: SHP2 is a protein tyrosine phosphatase. Allosteric inhibitors bind to a tunnel formed by the convergence of the N-SH2, C-SH2, and PTP domains.

- Role of Scaffold: The spiro-amine acts as a rigid linker that positions the terminal amine to interact with acidic residues (e.g., Glu250) in the binding pocket while maintaining a specific vector that avoids steric clash with the "latch" loop.

GPCR Ligands

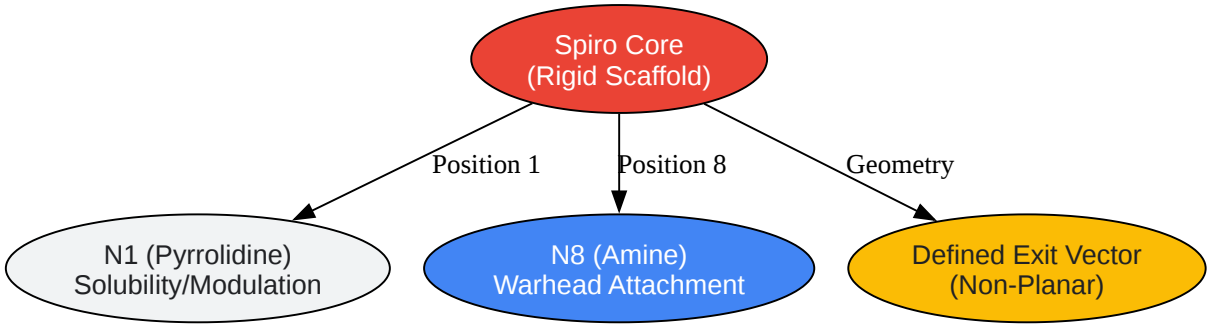
Spirocyclic diamines are privileged structures for Class A GPCRs.

© 2026 BenchChem. All rights reserved.

- Muscarinic Receptors: Analogs of this scaffold have shown efficacy as M1 agonists for Alzheimer's disease.[5] The spiro-geometry mimics the acetylcholine pharmacophore but with restricted conformation, improving subtype selectivity.

- Opioid Receptors: Substituted 1-azaspiro[4.5]decanes function as non-peptide ligands, where the basic nitrogen mimics the tyramine nitrogen of endogenous opioids.

Pharmacophore Mapping



Click to download full resolution via product page

Caption: Functional decomposition of the scaffold showing attachment points and geometric role.

Handling & Quality Control

Storage and Stability[11]

- Hygroscopicity: As a hydrochloride salt, the compound is hygroscopic. Store in a desiccator at -20°C.

- Stability: Stable in solid form for >2 years. In solution (water/DMSO), the free base is prone to absorbing CO

  from the air to form carbamates; keep solutions acidic or use immediately.

Analytical Characterization

© 2026 BenchChem. All rights reserved.

To validate the identity of CAS 1823898-56-1, ensure the following spectral signatures are present:

Method	Expected Signal / Observation
H NMR (D O)	3.0-3.5 ppm: Multiplets corresponding to -protons next to nitrogens. 1.5-2.0 ppm: Complex aliphatic envelope (cyclohexane/pyrrolidine ring protons).Absence: No aromatic protons (unless derivatized).
LC-MS	[M+H] : ~155.15 Da (Free base mass).Peak Shape: Sharp peak in acidic mobile phase; broad/tailing in neutral phase due to dual amines.
Appearance	White to off-white crystalline solid.

References

- Spirocyclic Scaffolds in Medicinal Chemistry.Journal of Medicinal Chemistry, 2021. Link
- Discovery of SHP2 Allosteric Inhibitors.Journal of Enzyme Inhibition and Medicinal Chemistry, 2022. Link
- Synthesis of 1-azaspiro[4.5]decane via Iodoaminocyclization.Tetrahedron Letters, 2003. (Methodology basis for spiro-core synthesis).
- PubChem Compound Summary: 1-Azaspiro[4.5]decane.National Library of Medicine. Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1-Azaspiro[4.5]decane | C9H17N | CID 9092 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. 1-Azaspiro(4.5)decane [webbook.nist.gov]
- 4. Synthesis and evaluation of new 1-oxa-8-azaspiro[4.5]decane derivatives as candidate radioligands for sigma-1 receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Synthesis and structure-activity studies of a series of 1-oxa-8-azaspiro[4.5]decanes as M1 muscarinic agonists - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Technical Guide: 1-Azaspiro[4.5]decan-8-amine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2757013/docs#technical-guide-1-azaspiro-4-5-decan-8-amine-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.